

A Comparative Guide to Commercial Sources of Cholesteryl Palmitate-d31 for Researchers

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Compound of Interest

Compound Name: Cholesteryl palmitate-d31

Cat. No.: B15557434

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For researchers and drug development professionals utilizing **Cholesteryl palmitate-d31** as an internal standard or tracer in mass spectrometry-based analyses, selecting a high-quality commercial source is paramount for data accuracy and reproducibility. This guide provides a comparative overview of commercially available **Cholesteryl palmitate-d31**, focusing on key product specifications and the analytical methods for its characterization.

Product Specifications at a Glance

A summary of quantitative data from various suppliers is presented below to facilitate a direct comparison of their **Cholesteryl palmitate-d31** offerings.

Supplier	Chemical Purity	Isotopic Enrichment	Available Sizes	Price (USD)
Larodan	>98% ^[1]	Information not readily available	100 mg ^[1]	~\$1,860 (€1,725.00) ^[1]
MedChemExpress	Information not readily available	Information not readily available	Multiple sizes available	Price on request
Cayman Chemical	Information not readily available for d31 version; related d7 version is ≥99% deuterated forms (d1-d7) ^[2]	Information not readily available for d31 version; related Palmitic Acid-d31 is ≥99% deuterated forms (d1-d31) ^[3]	Multiple sizes available	Price on request
Sigma-Aldrich	≥98% (for non-deuterated)	Information not readily available	1 g (for non-deuterated)	\$110.00 (for non-deuterated)
Avanti Polar Lipids	>99% (for related deuterated lipids) ^[4]	Information not readily available	Multiple sizes available	Price on request

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to contact the suppliers directly for the most current pricing and availability.

Key Experimental Protocols

Accurate characterization and quantification of **Cholesteryl palmitate-d31** are crucial for its effective use in research. The following sections detail established experimental methodologies for the analysis of cholesteryl esters.

Mass Spectrometry Analysis of Cholesteryl Esters

Mass spectrometry (MS) is the primary technique for the analysis of **Cholesteryl palmitate-d31**, often in conjunction with gas chromatography (GC) or liquid chromatography (LC).

Sample Preparation:

A common method for extracting lipids, including cholesteryl esters, from biological matrices is the Bligh and Dyer method. This involves a biphasic extraction using a chloroform/methanol/water solvent system to separate lipids from other cellular components.

GC-MS Protocol:

- **Derivatization:** To increase volatility for GC analysis, cholesteryl esters can be derivatized.
- **Gas Chromatography:** A capillary column is used to separate the analytes based on their boiling points and interactions with the stationary phase.
- **Mass Spectrometry:** The eluted compounds are ionized, and the mass-to-charge ratio of the resulting fragments is measured. For **Cholesteryl palmitate-d31**, the significant mass shift due to the 31 deuterium atoms allows for clear differentiation from its non-deuterated counterpart.

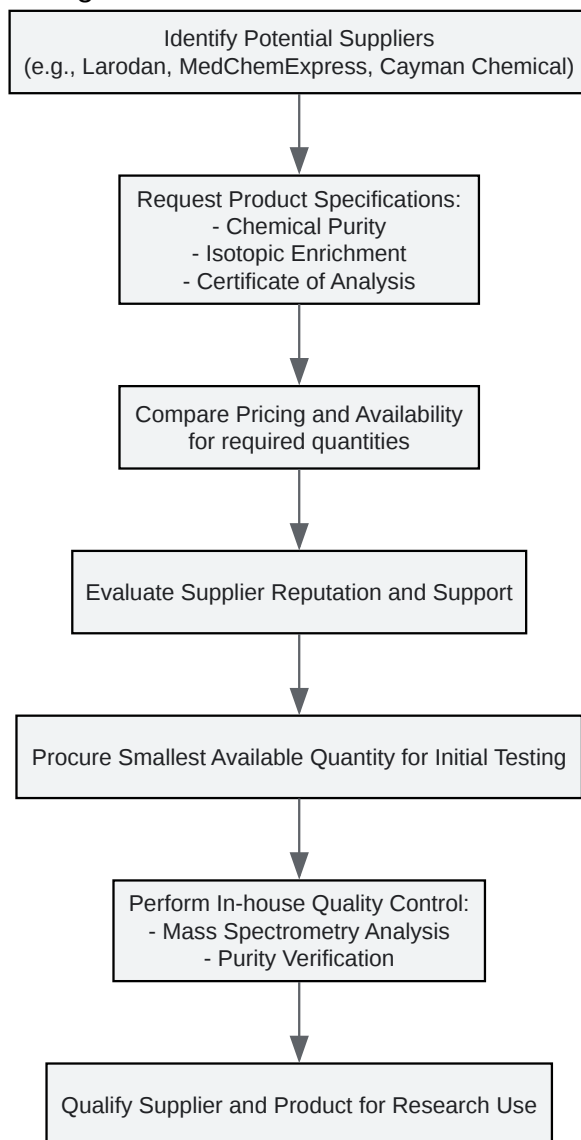
LC-MS Protocol:

- **Chromatography:** Reversed-phase liquid chromatography is typically employed to separate cholesteryl esters.
- **Ionization:** Electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) are common ionization techniques for LC-MS analysis of lipids.
- **Mass Analysis:** A triple quadrupole or high-resolution mass spectrometer can be used for sensitive and specific detection and quantification.

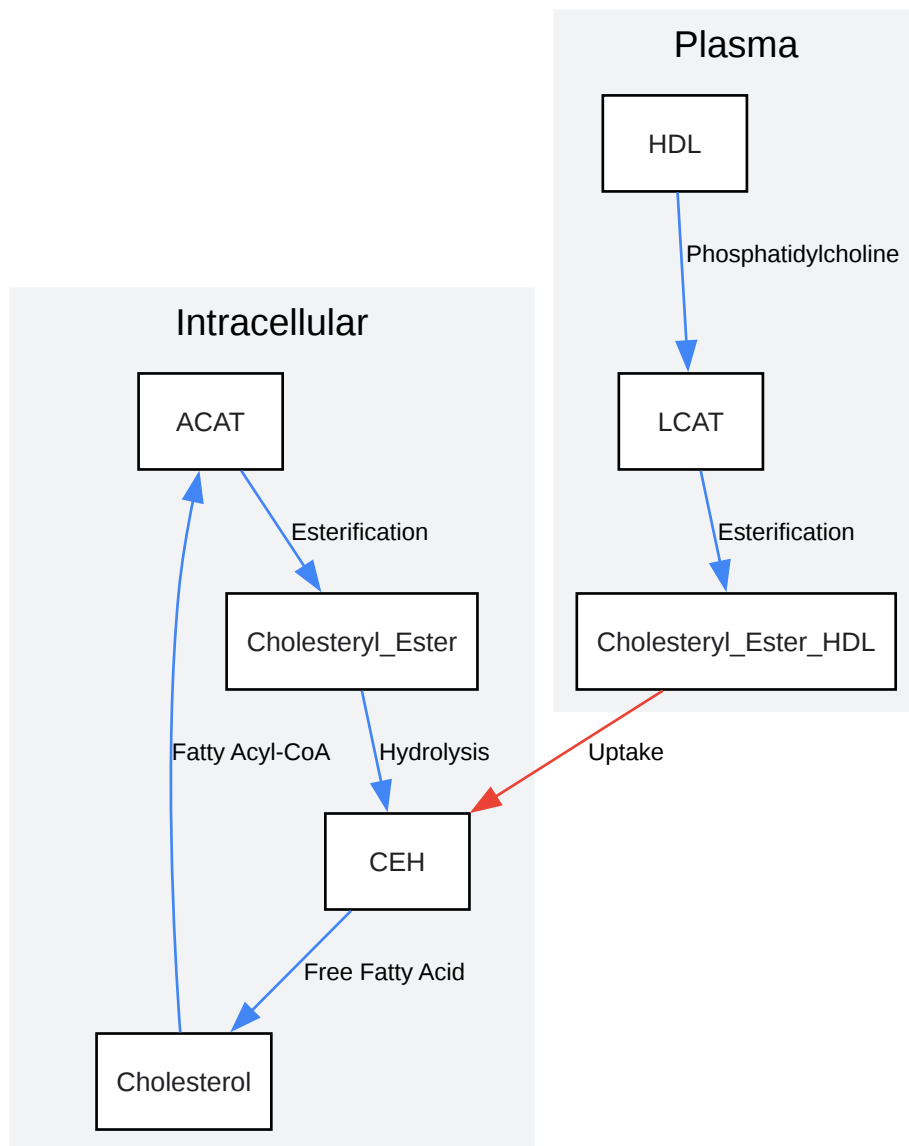
Logical Workflow for Supplier Selection

The process of selecting a suitable commercial source for **Cholesteryl palmitate-d31** involves several critical steps, as illustrated in the workflow diagram below. This diagram, generated using the DOT language, outlines a logical progression from initial supplier identification to final product qualification.

Workflow for Selecting a Commercial Source of Cholesteryl Palmitate-d31



Simplified Cholesterol Ester Metabolism



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References

- 1. larodan.com [larodan.com]
- 2. caymanchem.com [caymanchem.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. 16:0-d31 SM powder Avanti Polar Lipids [sigmaaldrich.com]
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